Biological Activity Profile & Comparative Analysis: 1-Cyano-2-ethylguanidine Analogs

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Compound of Interest

Compound Name:	*1-Cyano-2-ethylguanidine*
CAS No.:	*24010-80-8*
Cat. No.:	*B1267654*

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Executive Summary

The **1-cyano-2-ethylguanidine** moiety represents a pivotal pharmacophore in medicinal chemistry, historically serving as the successful bioisosteric replacement for the toxic thiourea group in early histamine H2-receptor antagonists. This guide provides a technical comparison of analogs containing this substructure, specifically focusing on the transition from Metiamide to Cimetidine, and extending to the Pinacidil class of potassium channel openers.

The cyanoguanidine group (

) is characterized by its strong electron-withdrawing nature, which reduces the basicity of the guanidine unit (pKa ~0.4), allowing it to mimic the physicochemical properties of thiourea without inducing agranulocytosis. This guide details the biological activity, structure-activity relationships (SAR), and validated experimental protocols for evaluating these analogs.

The Bioisosteric Evolution: Thiourea vs. Cyanoguanidine

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The primary biological application of **1-cyano-2-ethylguanidine** analogs lies in H2-receptor antagonism. The critical development phase involved replacing the thiourea group of Metiamide to mitigate toxicity while retaining receptor affinity.

Comparative Performance Data (H2 Antagonism)

The following table summarizes the biological activity of key analogs measured in the guinea pig right atrium (chronotropic response).

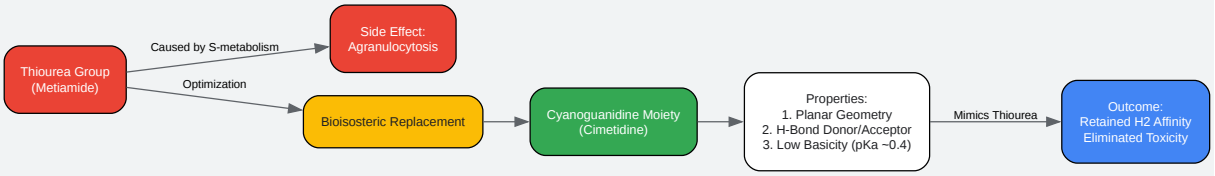
Compound	Pharmacophore Group	pA2 (Guinea Pig Atrium)	Relative Potency (Molar)	Toxicity Profile (Clinical)
Metiamide	Thiourea	6.1 – 6.2	1.0 (Reference)	High (Granulocytopenia)
Cimetidine	Cyanoguanidine	6.1 – 6.4	1.0	Low (Standard of Care)
Tiotidine	Cyanoguanidine	7.3 – 7.8	~8-10x	Withdrawn (Gastric lesions)
Ranitidine	Nitroethenediamine	6.9 – 7.2	~4-5x	Low

Key Insight: The replacement of thiourea with cyanoguanidine (Cimetidine) maintained the pA2 value (affinity) almost identically while eliminating the immune-mediated toxicity associated with the thiourea sulfur atom.

Structure-Activity Relationship (SAR) Logic

The biological success of **1-cyano-2-ethylguanidine** analogs relies on specific physicochemical alignments.

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Figure 1: The rational design pathway transitioning from toxic thiourea derivatives to the safer cyanoguanidine pharmacophore.

Extended Biological Activity: Potassium Channel Openers[2]

Beyond H2 antagonism, the cyanoguanidine scaffold is central to the Pinacidil class of vasodilators. Here, the **1-cyano-2-ethylguanidine** analog acts as a

channel opener.

Pinacidil vs. Cromakalim (BRL 34915)

While Cimetidine uses the moiety for receptor antagonism, Pinacidil utilizes it to hyperpolarize smooth muscle cells.

- Mechanism: The cyanoguanidine group acts as a hydrogen bond acceptor/donor system essential for binding to the sulfonylurea receptor regulatory subunit of the

  channel.
- Potency Comparison (Rat Portal Vein Inhibition):
  - Cromakalim (BRL 34915): IC50

    12 nM (Reference Standard)
  - Pinacidil (Cyanoguanidine analog): IC50

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32 nM[1]

- Observation: Pinacidil is slightly less potent than the benzopyran class (Cromakalim) but demonstrates that the cyanoguanidine moiety is a viable scaffold for ion channel modulation.

Validated Experimental Protocols

To ensure reproducibility and data integrity, the following protocols are recommended for evaluating **1-cyano-2-ethylguanidine** analogs.

Protocol A: H2 Receptor Antagonism (Guinea Pig Atrium)

Objective: Determine the pA2 value (affinity) of the analog.

- Tissue Isolation: Sacrifice guinea pig (300-500g) via cervical dislocation. Rapidly remove the heart and transfer to oxygenated Tyrode's solution.
- Preparation: Dissect the right atrium (spontaneously beating). Mount in a 20 mL organ bath containing Tyrode's solution at 37°C, aerated with 95% O2 / 5% CO2.
- Equilibration: Apply 1g resting tension. Equilibrate for 60 minutes, washing every 15 minutes.
- Agonist Curve (Control): Construct a cumulative concentration-response curve (CCRC) using Histamine (

  M to

  M). Wash until baseline is restored.
- Antagonist Incubation: Incubate the test analog (e.g.,

  M) for 30 minutes.
- Agonist Curve (Challenge): Repeat the Histamine CCRC in the presence of the analog.
- Analysis: Calculate the dose ratio (DR). Plot Log(DR-1) vs. Log[Antagonist] (Schild Plot). The X-intercept is the pA2.

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Protocol B: Channel Activity (Rat Aortic Rings)

Objective: Measure vasorelaxant IC50.

- Tissue Prep: Isolate thoracic aorta from Sprague-Dawley rats. Clean connective tissue and cut into 3-4 mm rings. Denude endothelium (optional, to rule out NO effects).
- Pre-contraction: Contract rings with Phenylephrine (

) or KCl (20-80 mM) until a stable plateau is reached.
- Dosing: Add the cyanoguanidine analog cumulatively (

  M to

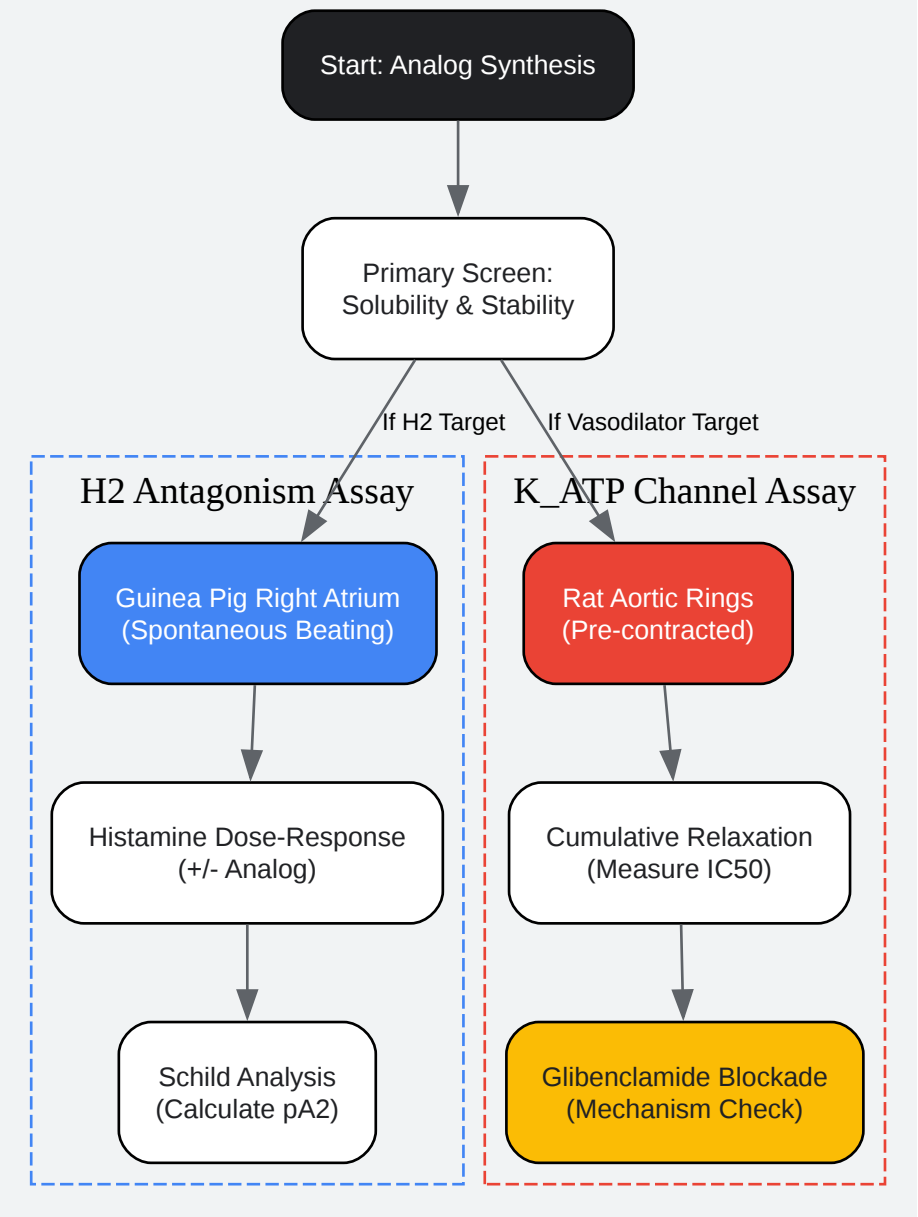
  M).
- Verification: To confirm

  mechanism, pretreat a control ring with Glibenclamide (

). If the analog's relaxation is blocked, the mechanism is confirmed.

Experimental Workflow Visualization

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Figure 2: Decision tree and workflow for characterizing the biological activity of cyanoguanidine analogs.

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